

An In-depth Technical Guide to 2-methoxy-N-(thiophen-2-ylmethyl)ethanamine

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Compound of Interest

Compound Name: 2-methoxy-N-(thiophen-2-ylmethyl)ethanamine

CAS No.: 852399-96-3

Cat. No.: B1275272

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This technical guide provides a comprehensive overview of **2-methoxy-N-(thiophen-2-ylmethyl)ethanamine**, a molecule of interest for researchers, scientists, and professionals in drug development. Due to its likely status as a novel or non-commercialized compound, this document synthesizes information from structurally related compounds to offer predictive insights into its synthesis, properties, and potential applications.

Compound Identification and Physicochemical Properties

As of the latest database searches, a specific CAS (Chemical Abstracts Service) number has not been assigned to **2-methoxy-N-(thiophen-2-ylmethyl)ethanamine**. This suggests its novelty in the chemical landscape. For research and documentation purposes, it is crucial to rely on its systematic IUPAC name and its chemical structure.

The foundational starting materials for its most probable synthesis are well-documented:

- Thiophene-2-carboxaldehyde: CAS Number 98-03-3

- 2-methoxyethanamine: CAS Number 109-85-3

Predicted Physicochemical Properties

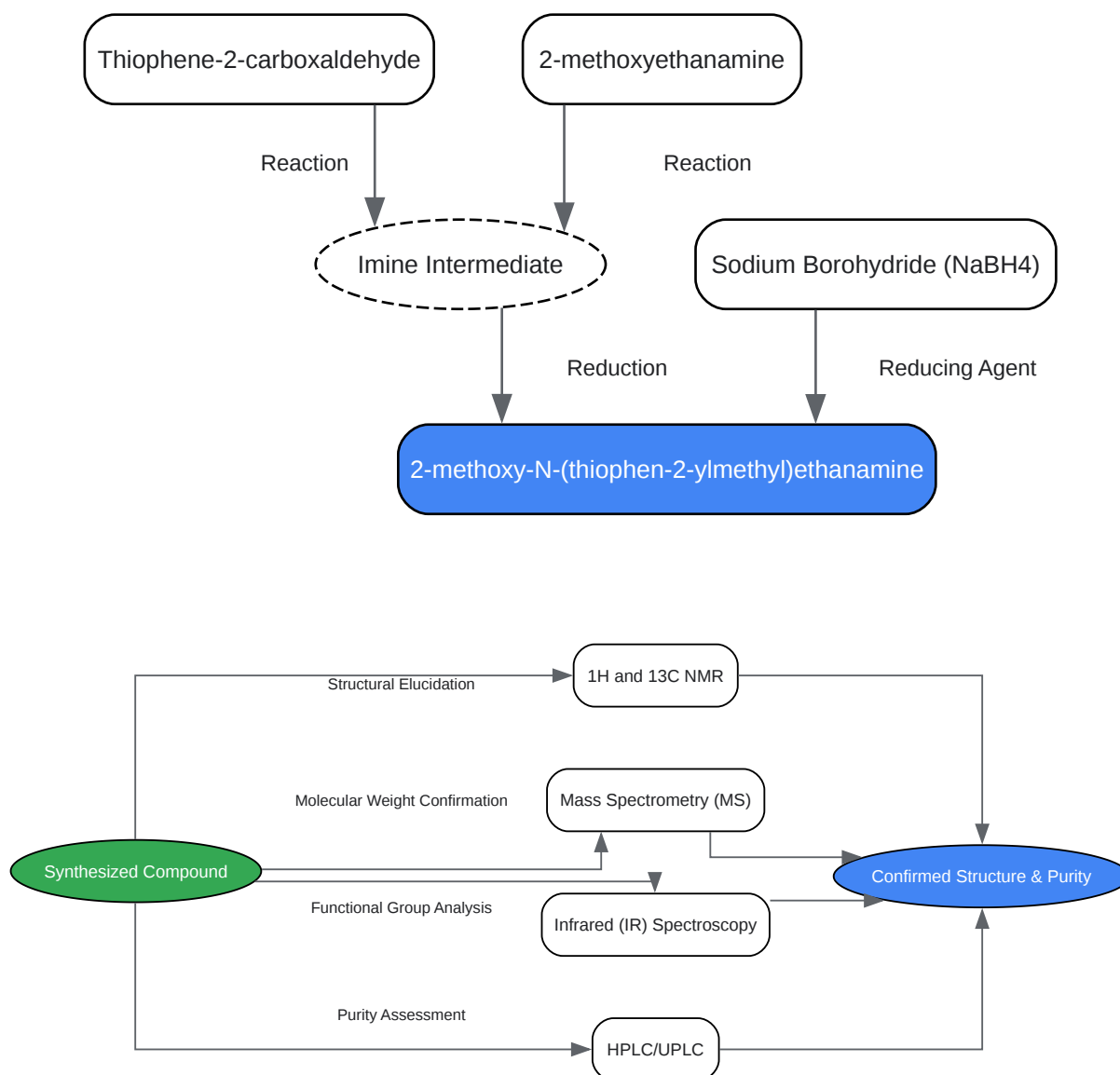
The physicochemical properties of the target molecule can be extrapolated from its constituent moieties and similar compounds.

Property	Predicted Value	Rationale
Molecular Formula	C ₈ H ₁₃ NOS	Derived from structural composition.
Molecular Weight	171.26 g/mol	Calculated from the molecular formula.
Boiling Point	Approx. 230-240 °C	Based on structurally similar compounds like 2-methoxy-N-(thiophen-3-ylmethyl)ethanamine (234.6 °C at 760 mmHg).[1]
Density	Approx. 1.07 g/cm ³	Inferred from related thiophene derivatives.[1]
Solubility	Soluble in organic solvents	Expected due to the presence of the thiophene and methoxyethyl groups.
pKa	Approx. 9-10	The secondary amine is expected to be basic.

Synthesis and Mechanistic Insights

The most logical and efficient synthetic route to **2-methoxy-N-(thiophen-2-ylmethyl)ethanamine** is through reductive amination. This widely used reaction involves the formation of an imine from an aldehyde and a primary amine, followed by its reduction to a secondary amine.

Proposed Synthetic Workflow: Reductive Amination



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Sources

- [1. echemi.com \[echemi.com\]](https://www.benchchem.com)
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